

"Tert-butyl-(3-iodopropoxy)-dimethylsilane" molecular weight and formula

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Compound of Interest

Compound Name: *Tert-butyl-(3-iodopropoxy)-
dimethylsilane*

Cat. No.: *B115104*

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Technical Guide: Tert-butyl-(3-iodopropoxy)- dimethylsilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **tert-butyl-(3-iodopropoxy)-dimethylsilane**, a valuable bifunctional molecule in organic synthesis. It serves as a key building block, incorporating a stable silyl ether protecting group and a reactive primary iodide. This combination is particularly useful in multi-step synthetic routes toward complex molecules, including pharmaceuticals, where controlled, sequential reactions are paramount.

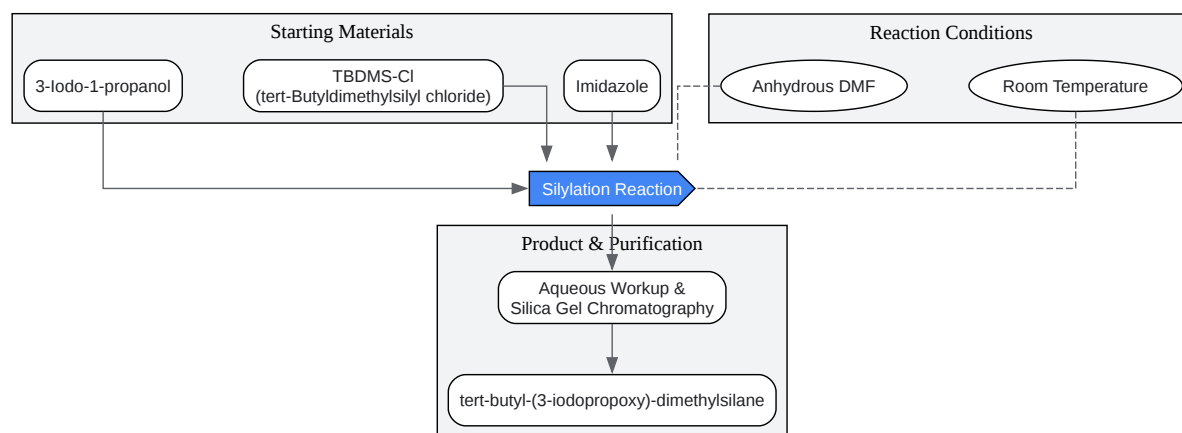
Core Compound Data

The fundamental properties of **tert-butyl-(3-iodopropoxy)-dimethylsilane** are summarized below. This data is essential for reaction planning, stoichiometric calculations, and analytical characterization.

Identifier	Value
Chemical Name	tert-butyl-(3-iodopropoxy)-dimethylsilane
Synonyms	1-Iodo-3-[(tert-butyldimethylsilyl)oxy]propane, (3-iodopropoxy)(tert-butyl)dimethylsilane, 1-(tert-Butyldimethylsiloxy)-3-iodopropane
CAS Number	78878-05-4[1]
Molecular Formula	C ₉ H ₂₁ IOSi[1]
Molecular Weight	300.25 g/mol [1]
Appearance	Colorless oil or liquid[1]
Solubility	Soluble in organic solvents such as chloroform and ethyl acetate.[1]
Storage Conditions	Store refrigerated (2-8°C) in a dark place under an inert atmosphere.[2]

Synthesis Workflow

The synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane** is typically achieved through the silylation of 3-iodo-1-propanol. This reaction protects the hydroxyl group as a tert-butyldimethylsilyl (TBDMS) ether, a robust protecting group stable to a wide range of reaction conditions, while leaving the iodide available for subsequent nucleophilic substitution reactions.



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Caption: Synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane**.

Experimental Protocols

Synthesis of **tert-butyl-(3-iodopropoxy)-dimethylsilane**

This protocol details the protection of 3-iodo-1-propanol using tert-butyldimethylsilyl chloride (TBDMS-Cl) and imidazole as a base. The procedure is adapted from a standard method for the silylation of primary alcohols.[3]

Materials:

- 3-Iodo-1-propanol
- tert-Butyldimethylsilyl chloride (TBDMS-Cl)
- Imidazole

- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether (or Ethyl Acetate)
- Deionized Water
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (Nitrogen or Argon)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Petroleum ether or hexanes (for chromatography)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), add 3-iodo-1-propanol (1.0 eq). Dissolve it in anhydrous DMF.
- **Addition of Reagents:** To the stirred solution, add imidazole (1.2 eq) followed by the portion-wise addition of tert-butyldimethylsilyl chloride (1.1 eq).
- **Reaction:** Allow the mixture to stir at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within 3-6 hours.[3]

- Quenching: Upon completion, carefully quench the reaction by the slow addition of deionized water or a saturated aqueous solution of NaHCO_3 .
- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether or ethyl acetate (3x).
- Washing: Combine the organic layers and wash sequentially with deionized water and then brine. This removes residual DMF and inorganic salts.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by silica gel column chromatography, typically using petroleum ether or hexanes as the eluent, to yield the pure **tert-butyl-(3-iodopropoxy)-dimethylsilane** as a colorless oil.[3]

Safety Precautions:

- **tert-butyl-(3-iodopropoxy)-dimethylsilane** is a flammable liquid and should be kept away from heat sources.[1]
- It may react violently with strong oxidizing agents and strong acids.[1]
- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.[1]
- Imidazole and DMF are irritants; avoid skin and eye contact.

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